

# Application Note: Synthesis of 4'-Butylacetophenone via Friedel-Crafts Acylation

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## Compound of Interest

Compound Name: 4'-Butylacetophenone

Cat. No.: B127687

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## Introduction

**4'-Butylacetophenone** is a valuable intermediate in the synthesis of various organic compounds, finding applications in the pharmaceutical and fragrance industries. This application note describes a detailed protocol for the synthesis of **4'-butylacetophenone** through the Friedel-Crafts acylation of butylbenzene. This electrophilic aromatic substitution reaction utilizes a Lewis acid catalyst, typically aluminum chloride, to introduce an acetyl group onto the butylbenzene ring, predominantly at the para position due to the directing effect of the butyl group.<sup>[1]</sup> This method is a robust and widely used strategy for the preparation of aryl ketones.

## Principle of the Method

The Friedel-Crafts acylation involves the reaction of an acylating agent, in this case, acetyl chloride, with an aromatic substrate, butylbenzene, in the presence of a strong Lewis acid catalyst like anhydrous aluminum chloride.<sup>[1][2]</sup> The Lewis acid activates the acetyl chloride by forming a highly electrophilic acylium ion. This electrophile then attacks the electron-rich butylbenzene ring to form a resonance-stabilized carbocation intermediate. Subsequent deprotonation of this intermediate regenerates the aromaticity of the ring and yields the desired **4'-butylacetophenone**. The bulky butyl group sterically hinders ortho-substitution, leading to the preferential formation of the para-isomer.<sup>[1]</sup>

## Materials and Methods

## Reagents and Solvents

Reagent/Solvent	Grade	Supplier	Catalog No.
Butylbenzene	Reagent	Sigma-Aldrich	17360
Acetyl Chloride	Anhydrous, 98%	Sigma-Aldrich	00990
Aluminum Chloride	Anhydrous, powder	Sigma-Aldrich	110060
Dichloromethane	Anhydrous, ≥99.8%	Sigma-Aldrich	270997
Hydrochloric Acid	37%	Sigma-Aldrich	320331
Sodium Bicarbonate	≥99.5%	Sigma-Aldrich	S6014
Anhydrous Sodium Sulfate	≥99.0%	Sigma-Aldrich	239313
Diethyl Ether	ACS reagent, ≥99.0%	Sigma-Aldrich	309966

## Equipment

- Three-necked round-bottom flask (250 mL)
- Dropping funnel
- Reflux condenser
- Magnetic stirrer with heating mantle
- Ice bath
- Separatory funnel (500 mL)
- Rotary evaporator
- Standard laboratory glassware

## Experimental Protocol

### 1. Reaction Setup:

- A 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser fitted with a calcium chloride drying tube is assembled.
- The entire apparatus is flame-dried under a stream of inert gas (nitrogen or argon) to ensure anhydrous conditions.

## 2. Reaction Procedure:

- Anhydrous aluminum chloride (16.0 g, 0.12 mol) is placed in the reaction flask, followed by the addition of 100 mL of anhydrous dichloromethane.
- The suspension is cooled to 0-5 °C in an ice bath with continuous stirring.
- Acetyl chloride (8.5 mL, 0.12 mol) is added dropwise to the stirred suspension over a period of 15-20 minutes, ensuring the temperature does not exceed 10 °C.
- Butylbenzene (13.4 g, 0.10 mol) is then added dropwise from the dropping funnel over 30 minutes, maintaining the reaction temperature between 0-5 °C.
- After the addition is complete, the reaction mixture is stirred at room temperature for 2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

## 3. Work-up and Purification:

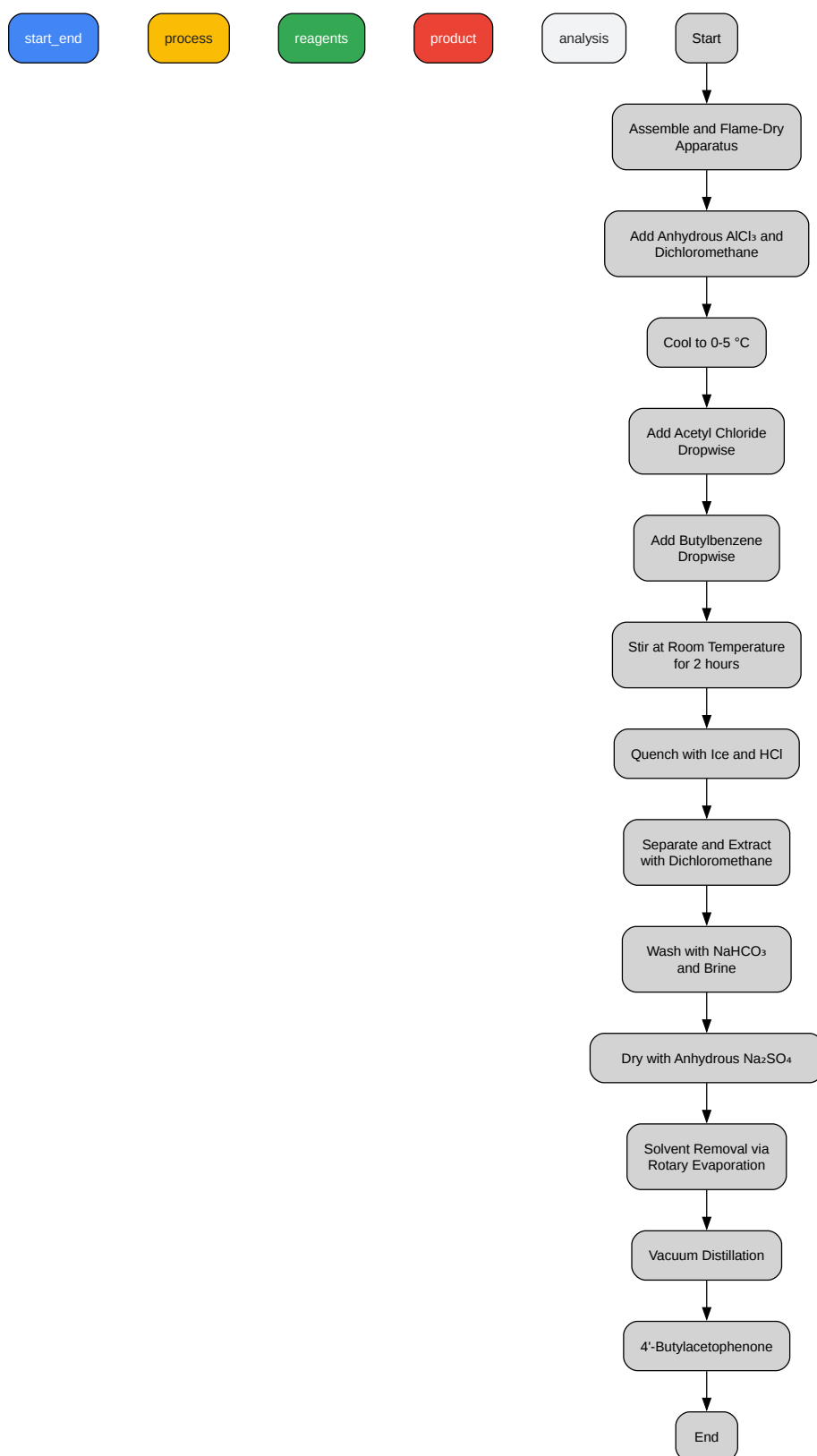
- The reaction mixture is carefully poured into a beaker containing 100 g of crushed ice and 30 mL of concentrated hydrochloric acid.
- The mixture is stirred until the ice has melted and the aluminum salts have dissolved.
- The organic layer is separated using a separatory funnel. The aqueous layer is extracted twice with 25 mL portions of dichloromethane.
- The combined organic extracts are washed sequentially with 50 mL of 5% sodium bicarbonate solution and 50 mL of brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

- The crude product is purified by vacuum distillation to yield pure **4'-butylacetophenone**.

## Data Presentation

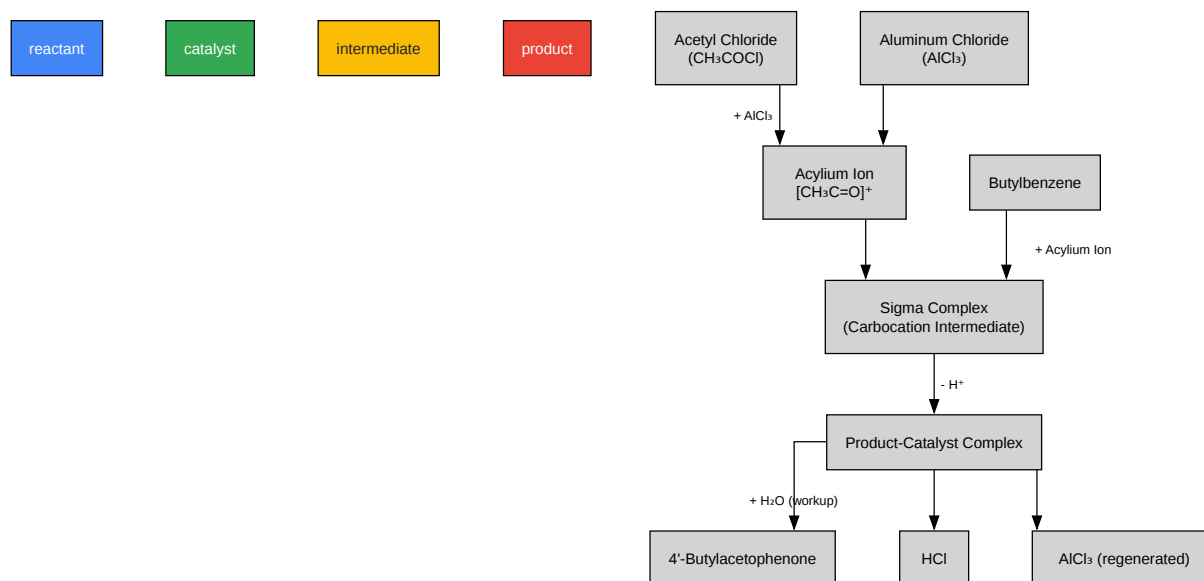
Parameter	Value
Reactants	
Butylbenzene	13.4 g (0.10 mol)
Acetyl Chloride	8.5 mL (0.12 mol)
Aluminum Chloride	16.0 g (0.12 mol)
Product	
Theoretical Yield	17.6 g
Actual Yield	(To be determined experimentally)
Percent Yield	(To be calculated)
Physical Properties of 4'-Butylacetophenone	
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O
Molecular Weight	176.26 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	135-137 °C at 15 mmHg
Density	0.96 g/mL at 25 °C
Refractive Index	1.519-1.521 at 20 °C[3][4]

## Visualizations



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Caption: Experimental workflow for the synthesis of **4'-Butylacetophenone**.



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Caption: Simplified mechanism of Friedel-Crafts acylation.

## Conclusion

The described protocol provides a reliable and efficient method for the synthesis of **4'-butylacetophenone**. The reaction proceeds with good selectivity for the para-isomer, and the product can be readily purified by vacuum distillation. This application note serves as a comprehensive guide for researchers in organic synthesis and drug development.

## Safety Precautions

- All manipulations should be carried out in a well-ventilated fume hood.
- Anhydrous aluminum chloride is corrosive and reacts violently with water; handle with care.
- Acetyl chloride is corrosive and a lachrymator.
- Dichloromethane is a suspected carcinogen.
- Concentrated hydrochloric acid is highly corrosive.
- Appropriate personal protective equipment (safety goggles, lab coat, and gloves) must be worn at all times.

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## References

1. 4'-Butylacetophenone | 37920-25-5 | Benchchem [benchchem.com]
  2. cerritos.edu [cerritos.edu]
  3. prepchem.com [prepchem.com]
  4. 4'-tert-Butylacetophenone, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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